

Comparative Bioactivity Guide: 2-Ethyloxan-4-amine vs. Piperidine Analogs

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Compound of Interest

Compound Name: 2-Ethyloxan-4-amine

CAS No.: 1334147-26-0

Cat. No.: B3232101

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Executive Summary: The Bioisosteric Rationale

In modern drug design, the **2-Ethyloxan-4-amine** (2-ethyltetrahydropyran-4-amine) scaffold represents a critical "strategic replacement" for 2-ethylpiperidin-4-amine and related piperidine analogs. While piperidines are ubiquitous pharmacophores, they often introduce liabilities related to high basicity, hERG channel inhibition, and poor membrane permeability due to ionization at physiological pH.

The substitution of the ring nitrogen (piperidine) with oxygen (oxane/tetrahydropyran) creates a bioisostere that maintains the saturated 6-membered ring geometry while drastically altering the physicochemical and electronic profile. This guide details the causal impact of this switch on bioactivity, providing experimental workflows for validation.

Key Comparative Metrics

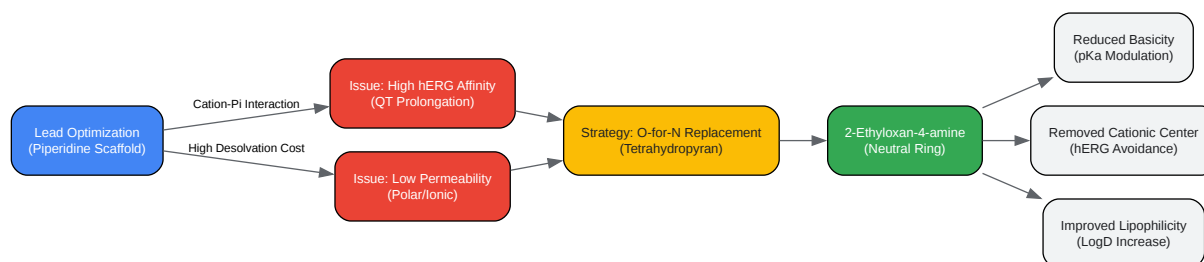
Feature	2-Ethyloxan-4-amine (THP Core)	Piperidine Analog (N-Core)	Impact on Drug Design
Core Atom	Oxygen (Ether)	Nitrogen (Secondary Amine)	Removes one basic center. [1]
pKa (Ring)	Neutral (< 0)	Basic (~10–11)	THP eliminates polycationic species at pH 7.4.
H-Bonding	Acceptor Only (Ether O)	Donor & Acceptor (NH)	THP loses H-bond donor capability; reduces desolvation penalty.
LogD (pH 7.4)	Higher (Moderate Lipophilicity)	Lower (High Polarity/Ionic)	THP often improves passive permeability (PAMPA/Caco-2).
hERG Liability	Low	High	THP mitigates QT prolongation risk.

Structural & Physicochemical Analysis[1]

The fundamental difference lies in the protonation state. At physiological pH (7.4), the piperidine ring nitrogen is predominantly protonated (cationic), whereas the tetrahydropyran oxygen remains neutral.

Structural Logic Diagram (Graphviz)

The following diagram illustrates the decision logic when choosing between these two scaffolds based on ADME requirements.



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Caption: Decision logic for transitioning from Piperidine to Tetrahydropyran (Oxane) scaffolds to solve ADME liabilities.

Stereochemical Considerations

Both molecules possess two chiral centers (C2 and C4).

- Conformation: The 2-ethyl group will preferentially adopt an equatorial position to minimize 1,3-diaxial interactions.
- Isomerism: The 4-amine can be cis (equatorial) or trans (axial) relative to the ethyl group.
 - Note: The cis-isomer (2-ethyl and 4-amino both equatorial) is generally the thermodynamically stable major product during reductive amination and often exhibits superior binding kinetics due to the accessible equatorial amine vector.

Bioactivity & Target Engagement[2][3]

hERG Channel Inhibition

One of the primary drivers for selecting **2-Ethylloxan-4-amine** is hERG safety.

- Mechanism: The hERG potassium channel possesses a hydrophobic pore with aromatic residues (Tyr652, Phe656) that stabilize cations via cation-

interactions.

- Piperidine: The protonated ring nitrogen forms a strong cation-
interaction, frequently leading to potent hERG inhibition (
).
- Oxane (THP): The neutral ether oxygen cannot participate in cation-
interactions. Replacing the piperidine ring with tetrahydropyran often reduces hERG affinity
by 10–100 fold [1].

Metabolic Stability

- Piperidine: Susceptible to oxidative metabolism at the
-carbon (forming lactams) or N-oxidation (forming N-oxides).
- Oxane: The ether ring is generally more metabolically robust. While oxidation can occur at the
-carbon (forming lactones), this is often slower than the corresponding N-dealkylation or
oxidation processes in piperidines.

Experimental Protocols

To objectively compare these scaffolds in your specific lead series, we recommend the following validated workflows.

Synthesis: Reductive Amination (General Procedure)

This protocol yields the 4-amino derivative from the corresponding ketone (2-ethyloxan-4-one).

Reagents:

- Substrate: 2-Ethyltetrahydro-4H-pyran-4-one
- Amine Source: Ammonium acetate (for primary amine) or Benzylamine (for protected secondary)

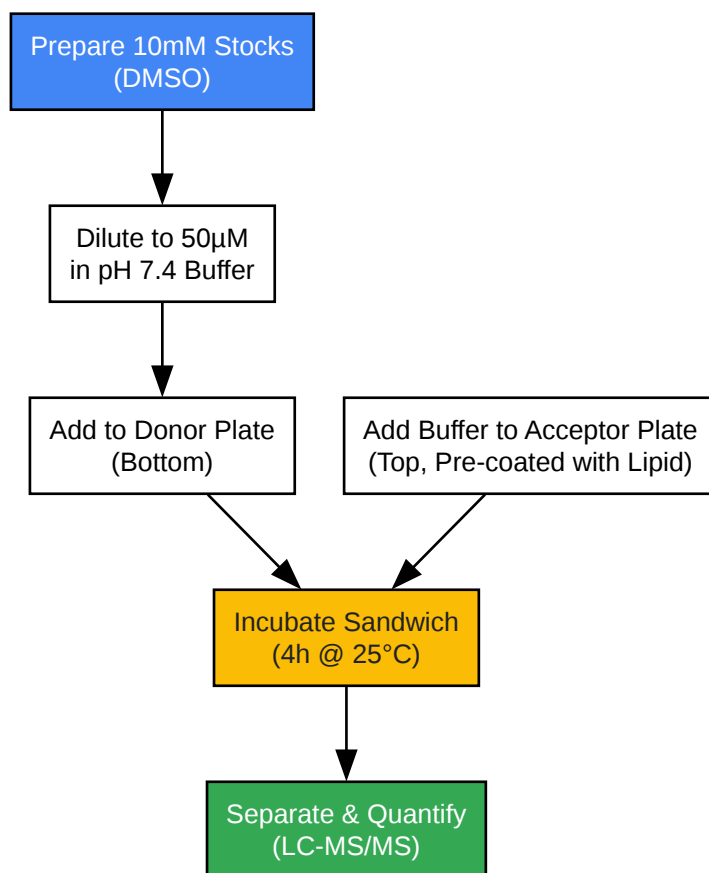
- Reductant: Sodium Triacetoxyborohydride (STAB)
- Solvent: Dichloroethane (DCE) or Methanol (MeOH)

Step-by-Step:

- Imine Formation: Dissolve 2-ethyloxan-4-one (1.0 eq) and Amine (1.2 eq) in DCE. Add Acetic Acid (1.0 eq) to catalyze imine formation. Stir at RT for 1 hour.
- Reduction: Cool to 0°C. Add STAB (1.5 eq) portion-wise.
- Reaction: Allow to warm to RT and stir overnight under
.
- Workup: Quench with saturated
.
. Extract with DCM.
- Purification: The cis (equatorial-equatorial) and trans isomers may be separable by column chromatography. Verify stereochemistry via NOESY NMR (Look for H2-H4 correlation in the diaxial trans isomer, or lack thereof in the cis isomer).

Assay Workflow: Parallel Artificial Membrane Permeability (PAMPA)

Use this assay to confirm the permeability advantage of the neutral THP core over the cationic piperidine.



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Caption: PAMPA workflow to assess passive permeability differences.

Data Interpretation:

- High Permeability:

(Expected for **2-Ethyloxan-4-amine**).

- Low Permeability:

(Risk for Piperidine analog if highly basic).

References

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